

Personal protective equipment for handling 1,3-Dibromo-2-methylpropane

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylpropane

Cat. No.: B1585101

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Essential Safety and Handling Guide for 1,3-Dibromo-2-methylpropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1,3-Dibromo-2-methylpropane** (CAS No. 28148-04-1), a chemical intermediate vital in pharmaceutical research and development. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Immediate Safety and Personal Protective Equipment (PPE)

1,3-Dibromo-2-methylpropane is a hazardous substance that can cause skin, eye, and respiratory irritation.[1][2] It is classified as harmful if swallowed or in contact with skin.[2] Therefore, stringent adherence to personal protective equipment (PPE) protocols is mandatory.

PPE Requirements

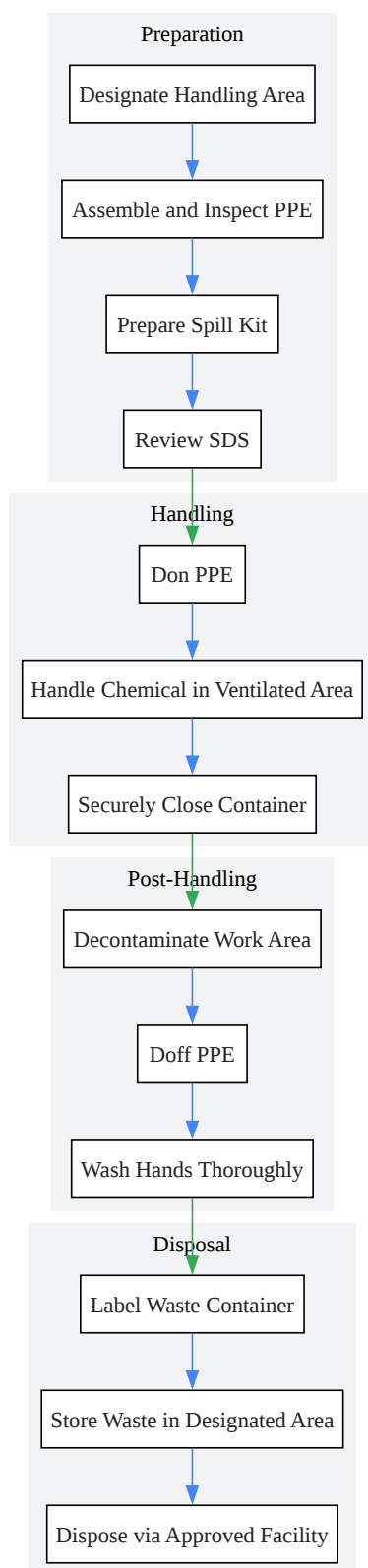
PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US) standards). A face shield should be worn in addition to goggles when there is a splash hazard.[1][3]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant, impervious gloves. While specific breakthrough time data for 1,3-Dibromo-2-methylpropane is not readily available, gloves made of Butyl rubber or Viton® are generally recommended for halogenated hydrocarbons. Nitrile gloves may offer short-term splash protection but should be changed immediately upon contact.[4][5] Always inspect gloves for degradation or punctures before use.	Prevents skin contact, as the substance can cause skin irritation and may be absorbed through the skin.[2][6]
Body Protection	Fire/flammable resistant and impervious clothing, such as a chemically resistant laboratory coat or coveralls.[1][3]	Protects against skin contact from splashes and spills.
Respiratory Protection	In well-ventilated areas, respiratory protection may not be required. However, if ventilation is inadequate or if exposure limits are exceeded, a full-face respirator with an organic vapor cartridge (e.g.,	Protects against inhalation of vapors, which can cause respiratory irritation.[2]

type ABEK) is recommended.

[\[1\]](#)[\[7\]](#)

Operational Plan for Handling 1,3-Dibromo-2-methylpropane

A systematic approach to handling this chemical is crucial for minimizing risks. The following workflow outlines the key steps from preparation to disposal.



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Figure 1. Workflow for the safe handling and disposal of **1,3-Dibromo-2-methylpropane**.

Experimental Protocols

Donning and Doffing of PPE

Donning Sequence:

- Outer Garments: Put on the lab coat or coveralls.
- Respiratory Protection: If required, perform a fit check and don the respirator.
- Eye and Face Protection: Put on safety goggles and, if necessary, a face shield.
- Gloves: Don the appropriate chemical-resistant gloves, ensuring they overlap the cuffs of the lab coat.

Doffing Sequence (to prevent cross-contamination):

- Gloves: Remove gloves by peeling them off from the cuff, turning them inside out.
- Outer Garments: Remove the lab coat or coveralls, rolling it away from the body.
- Face and Eye Protection: Remove the face shield and goggles from the back.
- Respiratory Protection: Remove the respirator from the back.
- Hand Hygiene: Wash hands thoroughly with soap and water.[\[6\]](#)

Emergency Procedures

In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected area with plenty of soap and water.[\[8\]](#)
- Seek medical attention if irritation persists.

In Case of Eye Contact:

- Rinse cautiously with water for several minutes.

- Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- Seek immediate medical attention.

In Case of Inhalation:

- Move the person to fresh air and keep them comfortable for breathing.[8]
- If breathing is difficult, provide oxygen.
- Seek medical attention.

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[1]
- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable, closed container for disposal.[2]

Disposal Plan

All waste containing **1,3-Dibromo-2-methylpropane** must be treated as hazardous waste.

- **Waste Collection:** Collect all contaminated materials (including gloves, absorbent materials, and empty containers) in a designated, properly labeled, and sealed waste container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[1] Do not dispose of it down the drain.[1]

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